

Personal protective equipment for handling NSC756093

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Compound of Interest

Compound Name: NSC756093

Cat. No.: B609664

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Essential Safety and Handling Guide for NSC756093

Disclaimer: This document provides guidance on the safe handling of **NSC756093** for research purposes. As a complete Safety Data Sheet (SDS) is not publicly available for this compound, it should be treated as a potent and hazardous substance. All laboratory personnel must be thoroughly trained in handling potent compounds before working with this material.

NSC756093 is a potent inhibitor of the GBP1:PIM1 protein-protein interaction and is under investigation as a potential anticancer agent. Due to its biological activity and the lack of comprehensive safety data, stringent safety protocols are necessary to minimize exposure risk to researchers and the environment.

Personal Protective Equipment (PPE)

The primary goal of PPE is to create a barrier between the handler and the hazardous compound. Given the potency of **NSC756093**, the following PPE is mandatory when handling the compound in any form (solid or in solution).

PPE Category	Specification	Rationale
Hand Protection	Double gloving with chemotherapy-rated nitrile gloves (ASTM D6978). Change outer gloves every 30-60 minutes or immediately upon contamination.[1]	Prevents skin contact and absorption. Double gloving provides an additional layer of protection.
Body Protection	Disposable, solid-front, back-closure gown made of a low-permeability fabric with long sleeves and tight-fitting knit cuffs.[2]	Protects skin and personal clothing from contamination.
Eye/Face Protection	Safety goggles and a full-face shield.	Protects eyes and face from splashes of liquids or airborne particles.
Respiratory Protection	A NIOSH-approved N95 or higher-level respirator should be used when handling the solid compound outside of a containment system.[3]	Prevents inhalation of airborne particles.
Foot Protection	Disposable shoe covers worn over laboratory-appropriate closed-toe shoes.	Prevents the tracking of contamination outside of the work area.

Engineering Controls

Engineering controls are the primary method for minimizing exposure and should be used in conjunction with appropriate PPE.

- Primary Containment: All handling of solid **NSC756093** and preparation of solutions should be conducted in a certified chemical fume hood, a Class II Biosafety Cabinet (BSC), or a glove box isolator.

- Ventilation: The laboratory should have adequate ventilation with single-pass air. Air should not be recirculated.
- Designated Area: All work with **NSC756093** should be performed in a designated area with restricted access. This area should be clearly marked with warning signs.

Operational Plan for Handling NSC756093

A step-by-step procedure is crucial for ensuring safety during the handling of **NSC756093**.

3.1. Preparation and Weighing:

- Don all required PPE before entering the designated handling area.
- Perform all manipulations of solid **NSC756093** within a certified containment device (fume hood, BSC, or isolator).
- Use a plastic-backed absorbent pad on the work surface to contain any potential spills.
- When weighing the solid compound, use a dedicated spatula and weighing vessel.
- Clean all equipment that comes into contact with the compound immediately after use.

3.2. Solution Preparation:

- Prepare solutions within the containment device.
- **NSC756093** is soluble in DMSO. Add the solvent slowly to the solid to avoid splashing.
- Clearly label all solutions with the compound name, concentration, solvent, date, and appropriate hazard warnings.

3.3. Spill Management:

- A spill kit specifically for hazardous chemicals must be readily available in the laboratory.
- In case of a spill, evacuate the immediate area and alert others.
- Wearing appropriate PPE, cover the spill with absorbent material from the spill kit.

- Work from the outside of the spill inwards to clean the area.
- All materials used for cleaning the spill should be disposed of as hazardous waste.

Disposal Plan

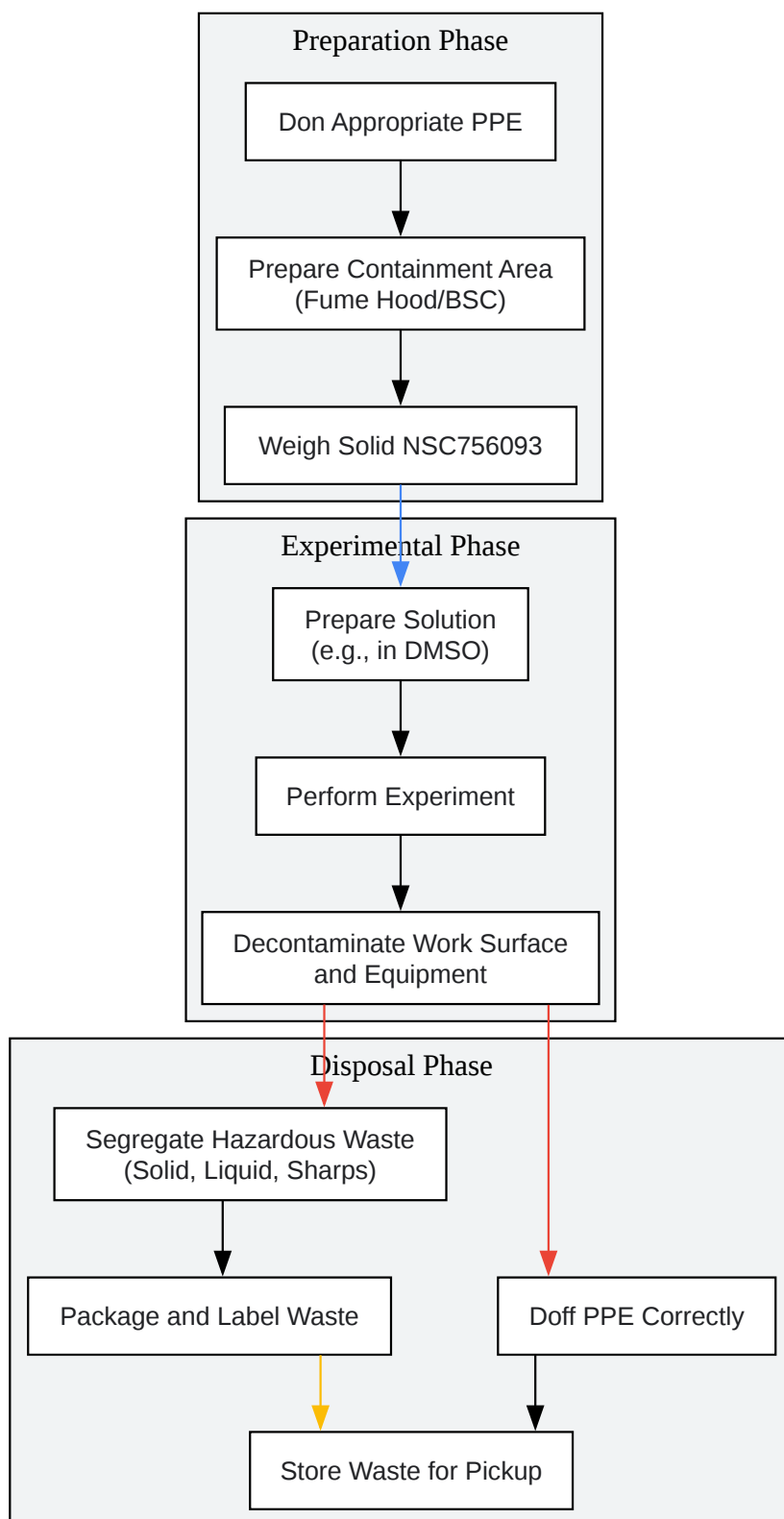
All waste generated from handling **NSC756093** must be treated as hazardous waste.

Waste Type	Disposal Procedure
Solid Waste	All contaminated solid waste (e.g., gloves, gowns, shoe covers, absorbent pads, weighing paper) must be placed in a clearly labeled, sealed hazardous waste container.
Liquid Waste	Unused solutions of NSC756093 and contaminated solvents should be collected in a dedicated, sealed, and clearly labeled hazardous waste container. Do not mix with other chemical waste streams unless compatibility is confirmed.
Sharps Waste	Contaminated sharps (e.g., needles, pipette tips) must be disposed of in a designated, puncture-resistant sharps container for hazardous chemical waste.

All hazardous waste must be disposed of through the institution's environmental health and safety office in accordance with local, state, and federal regulations.

Experimental Workflow Diagram

The following diagram illustrates the standard workflow for safely handling **NSC756093** in a research laboratory setting.



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Caption: Workflow for Safe Handling of **NSC756093**.

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